

Structure-activity relationship (SAR) studies of triazole-based compounds

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Compound of Interest

Compound Name: 3-(2-methyl-2H-1,2,3-triazol-4-yl)propan-1-amine

CAS No.: 1803610-47-0

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The Triazole Pharmacophore in Drug Discovery: A Comparative SAR Guide

Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Content Type: Structure-Activity Relationship (SAR) Comparison & Experimental Guide

Introduction: The Privileged Triazole Scaffold

In medicinal chemistry, the triazole ring represents a "privileged scaffold"—a core molecular framework capable of providing high-affinity ligands for diverse biological targets. Triazole-based compounds dominate the landscape of clinical antifungals and are increasingly prominent in anticancer therapeutics^{[1][2]}.

The success of the triazole moiety stems from its unique physicochemical properties: high dipole moment, robust metabolic stability, and the ability to act as a bioisostere for amide, ester, and carboxylic acid groups^[3]. More importantly, the nitrogen atoms within the triazole ring possess lone pairs that can form coordinate covalent bonds with transition metals, most notably

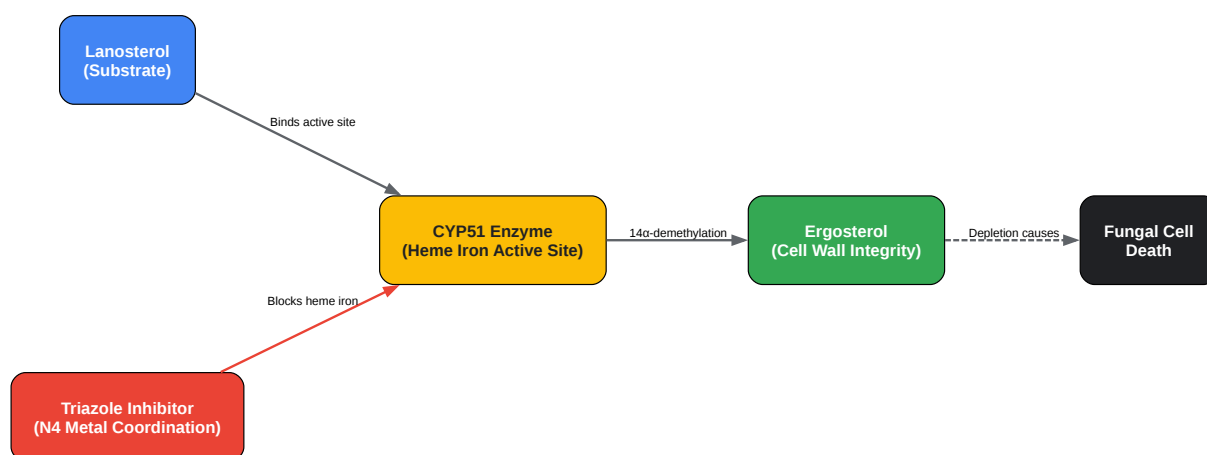
the heme iron in cytochrome P450 enzymes such as lanosterol 14 α -demethylase (CYP51) and aromatase[4][5].

This guide provides an objective, data-driven comparison of the two primary triazole isomers—1,2,4-triazoles and 1,2,3-triazoles—detailing their structure-activity relationships (SAR), comparative performance, and the experimental protocols required to validate their efficacy.

Mechanistic Rationale & Pathway Visualization

To optimize a triazole-based compound, one must first understand the causality of its target engagement. In antifungal drug design, the primary target is CYP51. The enzyme catalyzes the 14 α -demethylation of lanosterol, a critical step in the biosynthesis of ergosterol, which maintains fungal cell membrane integrity[5].

Triazole inhibitors function by inserting their basic nitrogen (typically N4 of the 1,2,4-triazole) into the active site, directly coordinating with the heme iron. This coordination blocks the binding and activation of molecular oxygen, halting the catalytic cycle and leading to the accumulation of toxic methylated sterols[5].



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Caption: Mechanism of CYP51 inhibition by triazoles, blocking ergosterol synthesis and causing cell death.

Comparative SAR: 1,2,4-Triazoles vs. 1,2,3-Triazoles

While both isomers share a five-membered aromatic ring with three nitrogen atoms, their electronic distribution and synthetic accessibility dictate entirely different SAR trajectories.

The 1,2,4-Triazole Scaffold: The Classic Metal Coordinator

The 1,2,4-triazole is the cornerstone of standard-of-care antifungals (e.g., Fluconazole, Voriconazole) and aromatase inhibitors (e.g., Letrozole)[4][5].

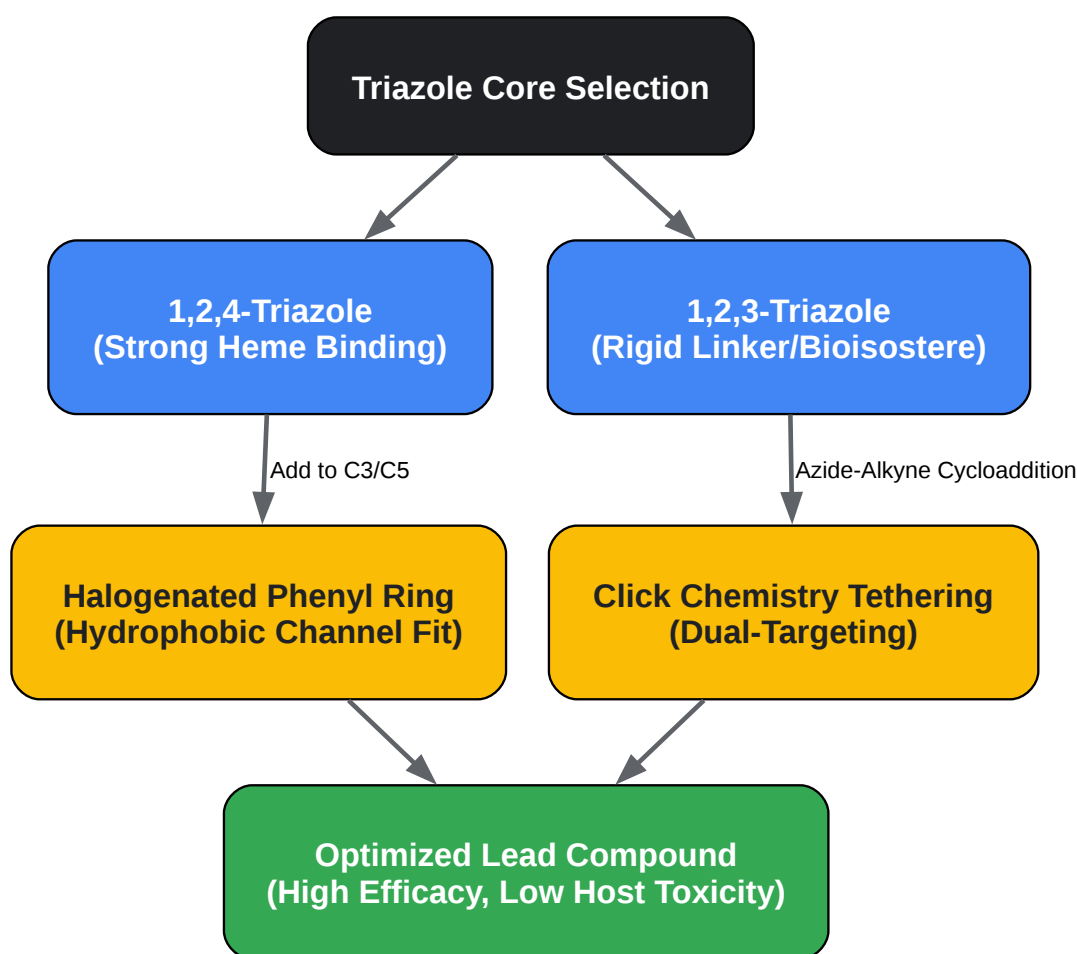
- **Heme Coordination:** The N4 atom is highly nucleophilic and sterically unhindered, making it the ideal donor for heme iron coordination[1][5].
- **Hydrophobic Tail Optimization:** SAR studies consistently show that attaching a halogenated phenyl ring (e.g., 2,4-difluorophenyl) via a short linker to the triazole core drastically improves potency. The halogens fill the hydrophobic access channel of CYP51, locking the molecule in place via Van der Waals interactions[5][6].
- **Selectivity:** A major SAR challenge is host toxicity (inhibiting human CYP450s). Introducing chiral centers and bulky side chains (like the sec-butyl group in Itraconazole) increases selectivity for fungal CYP51 over human orthologs[5].

The 1,2,3-Triazole Scaffold: The Versatile Bioisostere

Unlike 1,2,4-triazoles, 1,2,3-triazoles are rarely used as primary metal coordinators. Instead, they are synthesized via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) "click chemistry"[7].

- **Pharmacophore Tethering:** 1,2,3-triazoles act as rigid, metabolically stable linkers that connect two distinct pharmacophores (e.g., linking a quinoline to a coumarin to target lung cancer cells)[7].

- **Hydrogen Bonding:** The N2 and N3 atoms act as strong hydrogen bond acceptors, while the polarized C5-H bond can act as a hydrogen bond donor. This allows 1,2,3-triazoles to mimic amide bonds in peptide-based drug discovery[7].
- **Hybrid Molecules:** Recent advancements have fused both scaffolds. For instance, 1,2,3-triazole/1,2,4-triazole hybrids have been developed as potent aromatase inhibitors, where the 1,2,4-triazole binds the heme, and the 1,2,3-triazole acts as a linker to a lipophilic methoxy-phenyl group, achieving IC50 values in the low nanomolar range[4].



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Caption: SAR optimization logic tree for triazole-based drug development.

Experimental Data & Performance Comparison

To objectively evaluate the performance of these scaffolds, we compare standard therapeutics against newly synthesized derivatives based on recent literature data targeting CYP51 and Aromatase[4][5][6].

Compound Class	Specific Compound	Primary Target	Target IC50 (nM)	C. albicans MIC50 (µg/mL)	Key SAR Feature
Standard 1,2,4-Triazole	Fluconazole	Fungal CYP51	~200	0.25 - 1.0	2,4-difluorophenyl group provides baseline hydrophobic fit.
Optimized 1,2,4-Triazole	Voriconazole	Fungal CYP51	~14	0.03 - 0.12	Addition of fluoropyrimidine ring increases binding affinity.
Novel Dual-Target 1,2,4	Compound 16b-3	COX-2 / CYP51	~45	0.125 - 0.5	Dual targeting reduces fungal resistance mechanisms[6].
1,2,3 / 1,2,4 Hybrid	Compound 6b	Aromatase	35	N/A	1,2,3-triazole linker enhances lipophilic binding to aromatase[4].
1,2,3-Triazole Conjugate	Compound 20a	Lung Cancer (A549)	970	N/A	Epipodophyllotoxin tethered via 1,2,3-triazole improves

cytotoxicity[7]

Data Synthesis Note: Lower IC₅₀/MIC₅₀ values indicate higher potency. The hybrid approaches demonstrate that combining the coordination power of 1,2,4-triazoles with the structural rigidity of 1,2,3-triazoles yields highly competitive nanomolar inhibitors.

Experimental Protocol: High-Throughput CYP51 Inhibition & MIC Screening

To ensure trustworthiness and reproducibility in your SAR campaigns, the following self-validating protocol outlines the standard methodology for evaluating novel triazole compounds.

Phase 1: In Vitro CYP51 Binding Assay (Fluorometric)

Causality Check: This cell-free assay isolates the compound-enzyme interaction, proving that the mechanism of action is direct target inhibition rather than non-specific cytotoxicity.

- **Reagent Preparation:** Reconstitute recombinant fungal CYP51 enzyme and its reductase partner in 0.1 M potassium phosphate buffer (pH 7.4) containing 20% glycerol.
- **Compound Dilution:** Prepare a 10-point serial dilution of the triazole test compounds in 100% DMSO.
- **Reaction Assembly:** In a 96-well black microtiter plate, add 98 μ L of the enzyme mixture and 2 μ L of the test compound (Final DMSO concentration = 2%). Crucial: Keeping DMSO $\leq$ 2% prevents solvent-induced protein denaturation.
- **Substrate Addition:** Introduce the fluorogenic substrate (e.g., 7-benzyloxy-4-trifluoromethylcoumarin, BFC) and initiate the reaction with 1 mM NADPH.
- **Readout:** Incubate at 37°C for 30 minutes. Measure fluorescence (Excitation: 409 nm, Emission: 530 nm). Calculate IC₅₀ using non-linear regression analysis (GraphPad Prism).

Phase 2: Broth Microdilution Assay (CLSI M27-A3 Standard)

Causality Check: This whole-cell assay validates that the compound can successfully penetrate the fungal cell wall and evade efflux pumps to exert its effect.

- **Inoculum Preparation:** Culture *Candida albicans* (ATCC 90028) on Sabouraud Dextrose Agar (SDA) for 24 hours. Suspend colonies in sterile saline to achieve a McFarland standard of 0.5 (approx. to CFU/mL).
- **Media Preparation:** Dilute the suspension 1:1000 in RPMI 1640 broth buffered to pH 7.0 with MOPS.
- **Plate Setup:** In a 96-well clear plate, dispense 100 μ L of the inoculated broth into each well. Add 100 μ L of serially diluted triazole compounds.
 - **Self-Validating Controls:** Include a positive control well (Fluconazole), a growth control well (media + inoculum + 1% DMSO), and a sterility control well (media only).
- **Incubation & Readout:** Incubate at 35°C for 48 hours. Add 20 μ L of resazurin dye (0.01%) to each well. A color change from blue to pink indicates active fungal metabolism. The MIC₅₀ is defined as the lowest concentration preventing the color change.

Conclusion & Strategic Recommendations

For medicinal chemists embarking on SAR campaigns with triazole-based compounds:

- **For Metalloenzymes (CYP51, Aromatase):** Prioritize the 1,2,4-triazole core. Focus synthetic efforts on optimizing the spatial orientation of the hydrophobic tail to maximize Van der Waals interactions within the target's access channel.
- **For Multi-Targeting or Large Pharmacophores:** Utilize the 1,2,3-triazole core via click chemistry. It serves as an exceptional, metabolically stable linker that can improve the aqueous solubility and pharmacokinetic profile of bulky lipophilic drugs.
- **Hybridization:** The most promising frontier is the synthesis of 1,2,3/1,2,4-triazole hybrids, which leverage the target engagement of the 1,2,4-isomer and the structural geometry of the

1,2,3-isomer to overcome clinical resistance mechanisms.

References

- An updated review on diverse range of biological activities of 1,2,4-triazole derivatives: Insight into structure activity relationship.CoLab / Current Topics in Medicinal Chemistry. [1](#)
- Recent Advances in 1,2,4-Triazole-Based Anticancer Agents: Structural Optimization, Mechanisms, and Therapeutic Potential (2022-2025).PubMed / NIH. [2](#)
- Chemistry and Therapeutic Aspect of Triazole: Insight into the Structure-activity Relationship.Current Pharmaceutical Design. [3](#)
- 1,2,3-Triazole-Containing Compounds as Anti–Lung Cancer Agents: Current Developments, Mechanisms of Action, and Structure–Activity Relationship.Frontiers in Pharmacology. [7](#)
- New 1,2,3-Triazole/1,2,4-triazole Hybrids as Aromatase Inhibitors: Design, Synthesis, and Apoptotic Antiproliferative Activity.PMC / NIH. [4](#)
- Design, Synthesis, and Biological Evaluation of Dual-Target COX-2/CYP51 Inhibitors for the Treatment of Fungal Infectious Diseases.ACS Publications. [6](#)
- Chemical structures of the azole antifungals used for IC50 studies.ResearchGate. [5](#)

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Sources

- [1. An updated review on diverse range of biological activities of 1,2,4-triazole derivatives: Insight into structure activity relationship | CoLab \[colab.ws\]](#)
- [2. Recent Advances in 1,2,4-Triazole-Based Anticancer Agents: Structural Optimization, Mechanisms, and Therapeutic Potential \(2022-2025\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. benthamdirect.com \[benthamdirect.com\]](#)

- 4. New 1,2,3-Triazole/1,2,4-triazole Hybrids as Aromatase Inhibitors: Design, Synthesis, and Apoptotic Antiproliferative Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Frontiers | 1,2,3-Triazole-Containing Compounds as Anti–Lung Cancer Agents: Current Developments, Mechanisms of Action, and Structure–Activity Relationship [frontiersin.org]
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